

thiocyanic acid tautomerism with isothiocyanic acid

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Compound of Interest

Compound Name: Thiocyanic acid

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An In-depth Technical Guide on the Tautomerism of Thiocyanic and Isothiocyanic Acid

Abstract

This technical guide provides a comprehensive examination of the tautomeric relationship between **thiocyanic acid** (HSCN) and **isothiocyanic acid** (HNCS). **Isothiocyanic acid** is the more stable tautomer, comprising approximately 95% of the mixture in the vapor phase.[1][2][3] This document details the structural and energetic properties of both isomers, summarizes quantitative data, and outlines the key experimental and computational methodologies used to characterize this equilibrium. The content is intended for professionals in chemical research and drug development who require a deep understanding of the [H, C, N, S] isomeric system.

Introduction to Tautomerism: The HSCN/HNCS System

Tautomers are isomers of a chemical compound that readily interconvert. This phenomenon, known as tautomerism, typically involves the migration of a hydrogen atom or proton, accompanied by a switch of a single bond and an adjacent double bond. **Thiocyanic acid** exists as a tautomeric equilibrium between two forms: **thiocyanic acid** (H-S-C≡N) and **isothiocyanic acid** (H-N=C=S).[1][4]

While both structures exist, the equilibrium heavily favors the iso- form, HNCS, which is the most stable molecule in the [H, C, N, S] isomeric family.[5] The less stable HSCN tautomer has

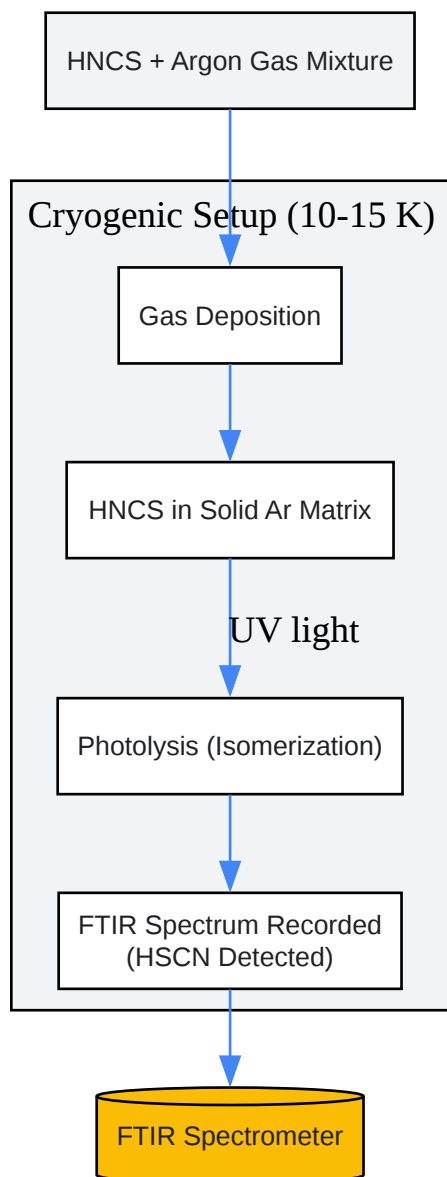
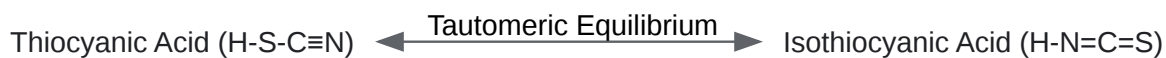
been challenging to isolate and characterize but has been successfully studied using specialized spectroscopic techniques.[6][7] Understanding this tautomerism is crucial for applications in organic synthesis, analytical chemistry, and biochemistry, where the thiocyanate ion (SCN^-) and its conjugate acids are involved.[8][9]

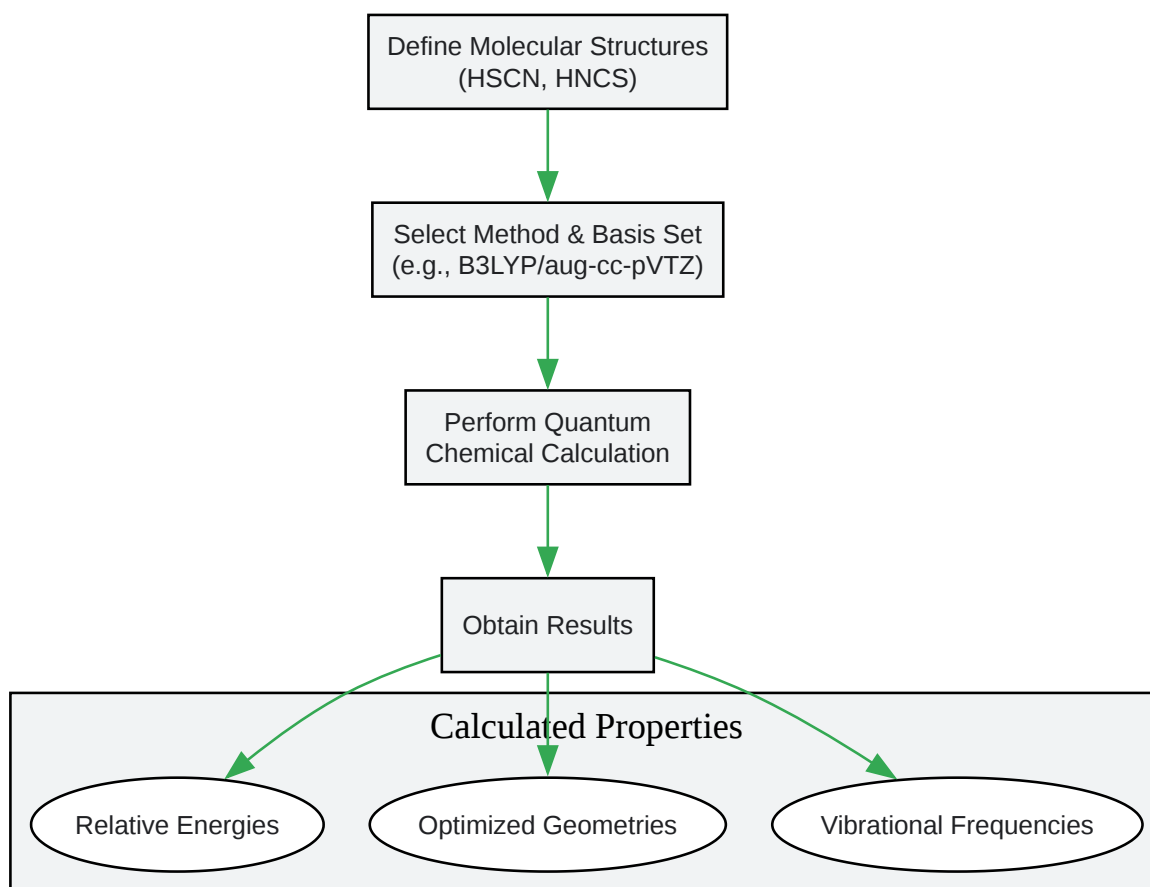
Structural and Energetic Properties

The distinct connectivity of the hydrogen atom in the two tautomers results in significant differences in their molecular structure, stability, and physical properties.

- **Isothiocyanic Acid** (HNCS): This is the more stable and prevalent tautomer.[5] Spectroscopic studies have shown it to have a trans bent, quasi-linear structure.[10] The hydrogen is bonded to the nitrogen atom.
- **Thiocyanic Acid** (HSCN): This is the higher-energy tautomer where the hydrogen is bonded to the sulfur atom.[5][11] It possesses a singlet ground state with a planar equilibrium structure and a nearly linear heavy atom backbone.[7]

The tautomeric equilibrium between these two forms is a fundamental aspect of their chemistry.





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